

Application Notes and Protocols: Preparation of ML345 Stock Solution in DMSO

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Compound of Interest

Compound Name: ML345

Cat. No.: B15615858

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Introduction

ML345 is a potent and selective small-molecule inhibitor of the insulin-degrading enzyme (IDE), with a reported IC₅₀ of 188 nM.[1][2] It serves as a valuable pharmacological tool for research in areas such as diabetes and Alzheimer's disease, where IDE plays a crucial role.[3][4] More recently, **ML345** has also been identified as a potent and selective inhibitor of the NLRP3 inflammasome, highlighting its potential in studying inflammatory diseases.[5] Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for dissolving **ML345**. [1][2][3] These application notes provide a detailed protocol for the preparation, storage, and handling of **ML345** stock solutions in DMSO.

Chemical and Physical Properties of ML345

A summary of the key chemical and physical properties of **ML345** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₂ FN ₃ O ₅ S ₂	[1][3]
Molecular Weight	479.54 g/mol	[1]
Appearance	White to off-white solid	[1][2]
Purity	>98%	[6]
Solubility in DMSO	25 mg/mL (52.13 mM)	[1][2][7]
IC ₅₀ (IDE)	188 nM	[1]

Experimental Protocol: Preparation of a 10 mM ML345 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML345** in anhydrous DMSO. This concentration is a common starting point for serial dilutions for in vitro assays.

Materials:

- **ML345** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.7% purity
- Sterile, amber, or foil-wrapped microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips

Procedure:

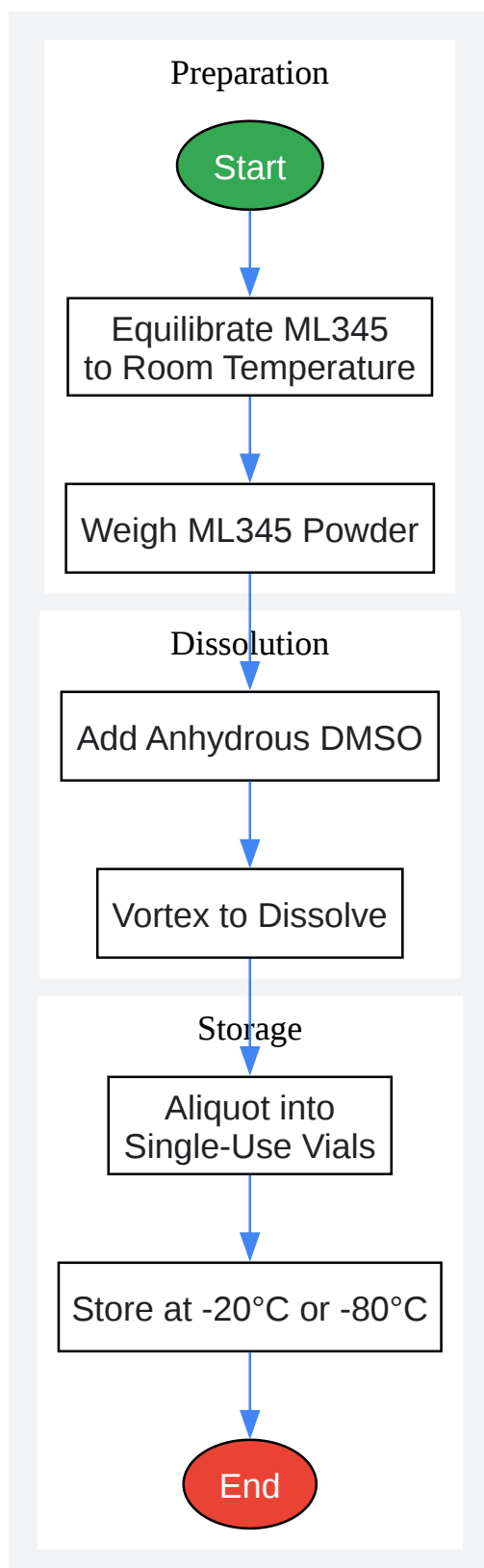
- **Pre-weighing Preparation:** Before opening, allow the vial of **ML345** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of atmospheric moisture.

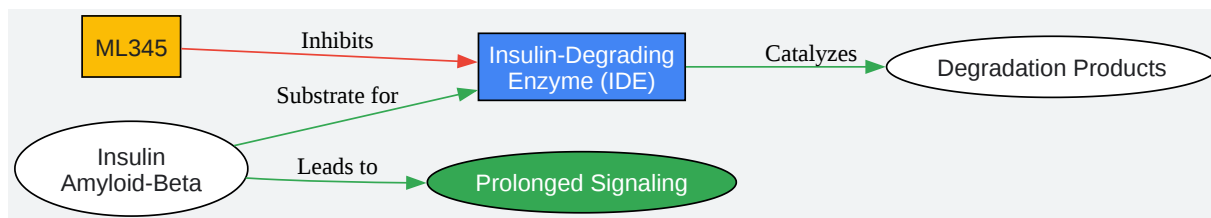
- Weighing **ML345**: Carefully weigh out the desired amount of **ML345** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.795 mg of **ML345**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 479.54 \text{ g/mol} = 4.795 \text{ mg}$
- Dissolving in DMSO: Add the appropriate volume of anhydrous DMSO to the vial containing the **ML345** powder. For a 10 mM solution from 4.795 mg of **ML345**, add 1 mL of DMSO.
- Ensuring Complete Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.^{[1][7]} Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber, or foil-wrapped microcentrifuge tubes.^{[1][8]} The volume of the aliquots should be based on the typical experimental needs.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][2]}

Note on DMSO: It is crucial to use anhydrous DMSO as hygroscopic DMSO can significantly impact the solubility of the product.^{[1][2]} Use a fresh, unopened bottle of high-purity DMSO for the best results.^[9]

Experimental Workflow

The following diagram illustrates the workflow for preparing the **ML345** stock solution.





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